

why is my EDTA solution not dissolving and how to fix it

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Compound of Interest

Compound Name: Ethylenediaminetetraacetate

Cat. No.: B8759487

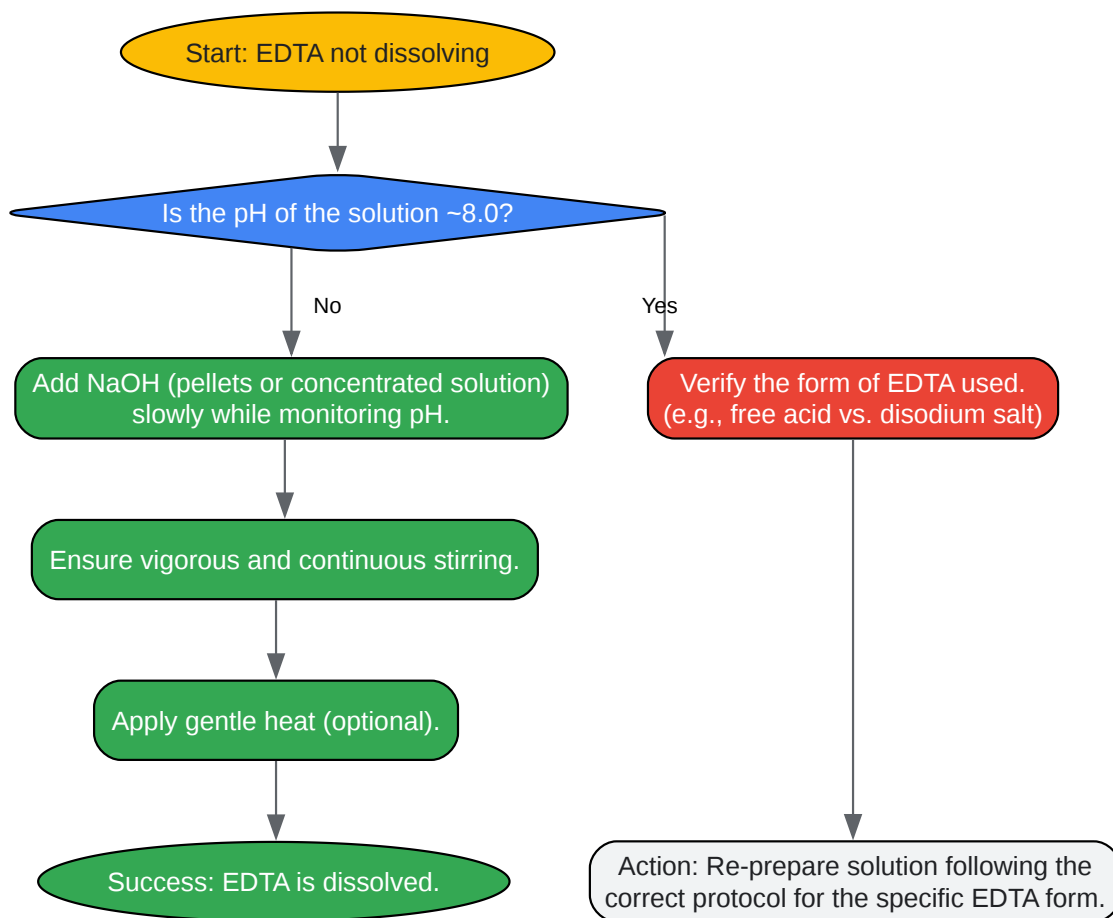
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Technical Support Center: EDTA Solution Preparation

This guide provides troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals encountering issues with dissolving EDTA.

Troubleshooting Guide: Why Your EDTA Solution Isn't Dissolving

If you are experiencing difficulty dissolving EDTA, consult the following flowchart and the detailed explanations below to diagnose and resolve the issue.



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Caption: Troubleshooting flowchart for EDTA dissolution issues.

Frequently Asked Questions (FAQs)

Q1: Why is my EDTA not dissolving in water?

A1: The most common reason for EDTA failing to dissolve is incorrect pH.^{[1][2][3]} The free acid form of EDTA is poorly soluble in water.^{[3][4][5][6]} To achieve complete dissolution, especially for commonly used concentrations like 0.5 M, the pH of the solution must be adjusted to

approximately 8.0 with a base, typically sodium hydroxide (NaOH).^{[1][7][8][9]} At this pH, the carboxyl groups on the EDTA molecule become deprotonated, rendering the molecule negatively charged and readily soluble in water.^{[3][10]}

Q2: What is the correct pH for dissolving EDTA?

A2: The recommended pH for dissolving EDTA, particularly the disodium salt, is 8.0.^{[1][7][8][9]} The EDTA will begin to dissolve as the pH approaches 7.5 and will fully go into solution at pH 8.0.^[2]

Q3: What form of EDTA should I use?

A3: For most molecular biology applications, Disodium EDTA dihydrate ($C_{10}H_{14}N_2Na_2O_8 \cdot 2H_2O$) is the most commonly used form.^{[1][9]} While EDTA free acid is available, it requires a significant amount of base to dissolve. The disodium salt is partially neutralized, making it easier to dissolve once the pH is adjusted to 8.0.^[11] Tetrasodium EDTA is more readily soluble but will produce a more alkaline solution.

Q4: Can I heat the solution to help dissolve the EDTA?

A4: Gentle heating can be used to aid in the dissolution of EDTA, but it is not a substitute for correct pH adjustment.^[2] The primary factor for EDTA solubility is the pH of the solution.

Q5: How much NaOH should I add?

A5: The amount of NaOH required will depend on the starting form of EDTA, its concentration, and the initial volume of water. For a 1-liter solution of 0.5 M Disodium EDTA, approximately 20 grams of NaOH pellets are needed to bring the pH to 8.0.^{[1][7][9]} It is crucial to add the NaOH gradually and monitor the pH with a calibrated pH meter to avoid overshooting the target pH.^{[7][8]}

Experimental Protocol: Preparation of 0.5 M EDTA Solution (pH 8.0)

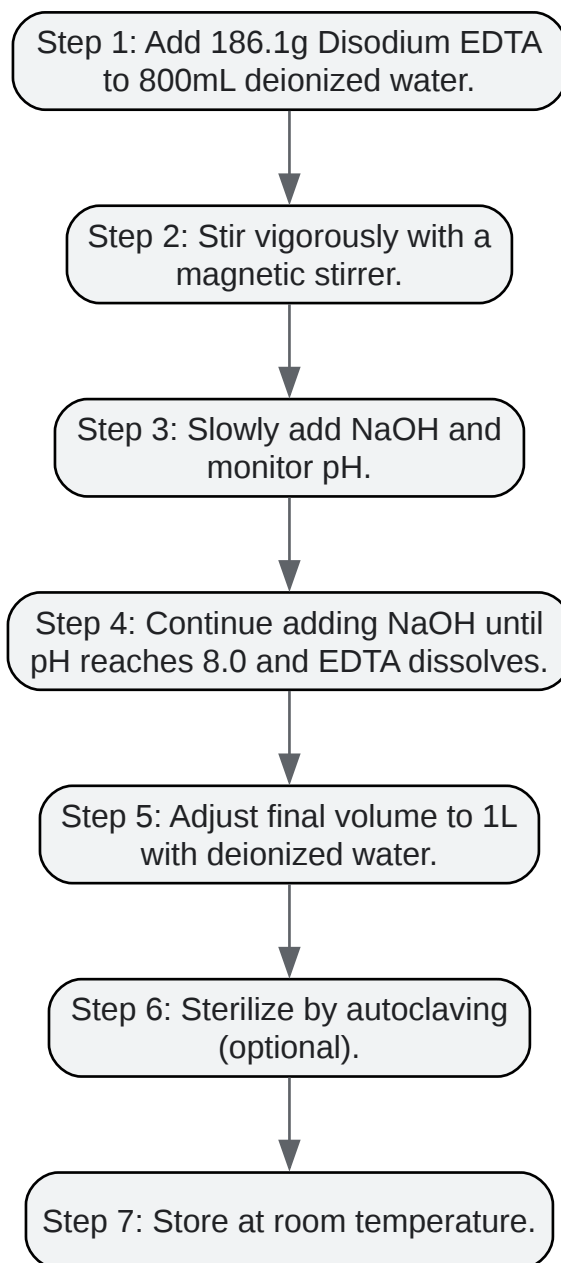
This protocol outlines the steps to prepare a 1-liter stock solution of 0.5 M EDTA at pH 8.0.

Materials

Component	Molecular Formula	Molecular Weight (g/mol)	Quantity for 1 L of 0.5 M Solution
Disodium EDTA dihydrate	$C_{10}H_{14}N_2Na_2O_8 \cdot 2H_2O$	372.24	186.1 g
Deionized Water (H ₂ O)	H ₂ O	18.02	~800 mL initially, then q.s. to 1 L
Sodium Hydroxide (NaOH)	NaOH	40.00	~20 g of pellets (or equivalent from a stock solution) to adjust pH to 8.0

Procedure

- Initial Mixing: In a 2-liter beaker, add 186.1 g of Disodium EDTA dihydrate to 800 mL of deionized water.[\[1\]](#)[\[7\]](#)[\[9\]](#)
- Stirring: Place a magnetic stir bar in the beaker and put it on a magnetic stirrer. Stir the mixture vigorously. The EDTA will not dissolve completely at this stage.[\[1\]](#)[\[7\]](#)
- pH Adjustment: While stirring, begin to slowly add NaOH pellets or a concentrated NaOH solution.[\[8\]](#)[\[9\]](#) Monitor the pH of the solution continuously using a pH meter.[\[8\]](#)
- Dissolution: Continue to add NaOH until the pH of the solution reaches 8.0. As the pH approaches 8.0, the EDTA will completely dissolve, and the solution will become clear.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Final Volume Adjustment: Once the EDTA is fully dissolved and the pH is stable at 8.0, transfer the solution to a 1-liter graduated cylinder. Add deionized water to bring the final volume to 1 liter.[\[1\]](#)[\[7\]](#)[\[9\]](#)
- Sterilization (Optional): If required for your application, the solution can be sterilized by autoclaving.[\[1\]](#)[\[8\]](#)
- Storage: Store the 0.5 M EDTA solution at room temperature.[\[1\]](#)[\[8\]](#)



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Caption: Workflow for preparing a 0.5 M EDTA solution.

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